

Synthesis of Cobalt(II) Iodide Dihydrate: A Technical Guide

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Compound of Interest

Compound Name: Cobalt(2+);diiodide;dihydrate

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This technical guide provides an in-depth overview of the synthesis of cobalt(II) iodide dihydrate ($\text{CoI}_2 \cdot 2\text{H}_2\text{O}$), a compound with applications in catalysis and as a precursor for other cobalt-containing materials. The document details experimental protocols, presents key data in a structured format, and illustrates the synthesis workflow.

Introduction

Cobalt(II) iodide is an inorganic compound that exists in several forms, including the anhydrous salt (CoI_2) and various hydrates, most commonly the hexahydrate ($\text{CoI}_2(\text{H}_2\text{O})_6$) and the dihydrate ($\text{CoI}_2 \cdot 2\text{H}_2\text{O}$).^[1] The dihydrate is a brownish-red crystalline solid.^[2] This guide focuses on the synthesis of cobalt(II) iodide dihydrate, providing detailed methodologies for its preparation in a laboratory setting.

Physicochemical Properties

A summary of the key physical and chemical properties of cobalt(II) iodide and its dihydrate form is presented in the table below. This data is crucial for handling, characterization, and application of the compound.

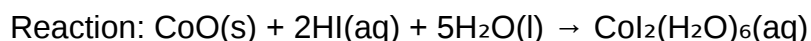
Property	Value	Reference
Molecular Formula	CoH ₄ I ₂ O ₂	[2]
Formula Weight	348.77 g/mol	[2]
Appearance	Brownish-red crystal	[2][3]
Melting Point	99-101°C (decomposes)	[2]
Density	2.90 g/cm ³	[2]
Solubility in Water	Soluble, solution color varies with temperature	[2]
Anhydrous CoI ₂ Molar Mass	312.7421 g/mol	[1]
Anhydrous CoI ₂ Melting Point	515-520 °C (under vacuum)	[1]
Anhydrous CoI ₂ Boiling Point	570 °C	[1]

Synthesis Methodologies

The synthesis of cobalt(II) iodide hydrates can be achieved through several routes. The most common laboratory preparations involve the reaction of cobalt precursors with a source of iodide. Two primary methods are detailed below.

Method 1: Reaction of Cobalt(II) Oxide with Hydroiodic Acid

This method is a straightforward acid-base reaction that yields the hydrated form of cobalt(II) iodide. The hexahydrate is typically formed, which can then be carefully dehydrated to obtain the dihydrate.



Experimental Protocol:

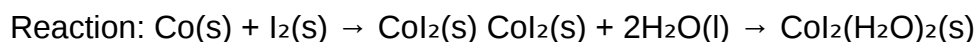
- Reagents and Equipment:
 - Cobalt(II) oxide (CoO)

- Hydroiodic acid (HI), 47-57%
- Distilled water
- Magnetic stirrer and stir bar
- Heating mantle
- Round-bottom flask
- Condenser
- Crystallization dish
- Vacuum filtration apparatus
- Desiccator
- Procedure:
 1. In a well-ventilated fume hood, carefully add a stoichiometric amount of cobalt(II) oxide to a round-bottom flask containing hydroiodic acid.
 2. Gently heat the mixture with stirring to facilitate the reaction. The solution will turn a deep red or green color.
 3. Once the cobalt(II) oxide has completely reacted, allow the solution to cool to room temperature.
 4. Slowly evaporate the solvent from the resulting solution to induce crystallization of cobalt(II) iodide hexahydrate.
 5. Collect the crystals by vacuum filtration and wash with a small amount of ice-cold distilled water.
 6. To obtain the dihydrate, the hexahydrate crystals must be carefully dehydrated. This can be achieved by heating under controlled conditions or by drying in a desiccator over a

suitable drying agent. The exact temperature and duration will need to be determined empirically to avoid the formation of the anhydrous salt.

Method 2: Direct Reaction of Cobalt Metal with Iodine

This method involves the direct synthesis of cobalt(II) iodide from its elements. This is often performed in situ for the preparation of cobalt(II) iodide complexes.^[4] The resulting anhydrous cobalt(II) iodide can then be hydrated.



Experimental Protocol:

- Reagents and Equipment:
 - Cobalt powder
 - Iodine crystals
 - Acetonitrile (or other suitable solvent)
 - Inert atmosphere glovebox or Schlenk line
 - Heating mantle with stirrer
 - Round-bottom flask
 - Condenser
 - Vacuum pump
- Procedure:
 1. Due to the hygroscopic nature of cobalt(II) iodide, this reaction is best performed under an inert atmosphere.
 2. Add an excess of cobalt powder and a limiting amount of iodine to a round-bottom flask in a glovebox.^[4]

3. Add acetonitrile to the flask.[4]
4. Heat the mixture to reflux with vigorous stirring. The reaction is indicated by a color change from green to red-brown.[4][5]
5. After the reaction is complete, the excess cobalt powder can be removed by filtration.
6. The solvent is then removed under vacuum to yield anhydrous cobalt(II) iodide.
7. The anhydrous salt is then carefully hydrated by exposing it to a controlled amount of water or moist air to form the dihydrate. The green hydrate will form upon exposure to moisture.[1]

Workflow and Process Visualization

The following diagrams illustrate the logical flow of the synthesis methodologies described above.

Caption: Workflow for Synthesis Method 1.

Caption: Workflow for Synthesis Method 2.

Safety and Handling

Cobalt(II) iodide is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P264: Wash hands thoroughly after handling.
H312: Harmful in contact with skin.	P270: Do not eat, drink or smoke when using this product.
H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation.	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
H332: Harmful if inhaled.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
H335: May cause respiratory irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Data compiled from various safety data sheets.

Characterization

The synthesized cobalt(II) iodide dihydrate should be characterized to confirm its identity and purity. The following techniques are recommended:

Technique	Expected Results
Melting Point Analysis	Decomposition at 99-101°C.[2]
Infrared (IR) Spectroscopy	Presence of characteristic O-H stretching and bending vibrations from the water of hydration.
X-ray Diffraction (XRD)	The diffraction pattern should match the known crystal structure of $\text{CoI}_2 \cdot 2\text{H}_2\text{O}$.
Elemental Analysis	The experimentally determined percentages of Co, I, H, and O should correspond to the theoretical values for $\text{CoI}_2 \cdot 2\text{H}_2\text{O}$.

Conclusion

The synthesis of cobalt(II) iodide dihydrate can be reliably achieved through the acidification of cobalt(II) oxide followed by controlled dehydration, or by the direct reaction of cobalt and iodine followed by hydration. Careful control of the reaction conditions, particularly the amount of water for hydration, is critical to obtaining the desired dihydrate form. Proper safety measures must be employed throughout the synthesis and handling of this compound. The characterization techniques outlined will ensure the identity and purity of the final product, making it suitable for further research and development applications.

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